

# Synonyms and alternative names for Diethyl pimelate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diethyl pimelate

Cat. No.: B1583745

[Get Quote](#)

An In-depth Technical Guide to **Diethyl Pimelate**: Synonyms, Properties, and Synthesis  
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diethyl pimelate**, a versatile diester with applications in organic synthesis and as a key intermediate in the development of more complex molecules. This document details its alternative names, chemical and physical properties, a thorough experimental protocol for its synthesis, and visual representations of its synthesis and utility as a chemical precursor.

## Synonyms and Alternative Names

**Diethyl pimelate** is known by several alternative names in scientific literature and chemical catalogs. A comprehensive list of these synonyms is provided below to aid in literature searches and material sourcing.

- Diethyl heptanedioate[1][2][3][4][5]
- Heptanedioic acid, diethyl ester[1][4]
- Pimelic acid diethyl ester[1][4]
- Heptanedioic acid, 1,7-diethyl ester[1][4]
- 1,5-Pentanedicarboxylic acid diethyl ester[1][4]

- NSC 17503[1]
- UNII-2RF63N709K[4]
- EINECS 218-083-9[4]

## Physicochemical Data

The key physical and chemical properties of **Diethyl pimelate** are summarized in the table below for easy reference. These properties are critical for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	2050-20-6	[3][4]
Molecular Formula	C11H20O4	[3][4]
Molecular Weight	216.28 g/mol	[3]
Appearance	Clear, colorless to light yellow liquid/oil	[1][6]
Melting Point	-24 °C	[4][6][7]
Boiling Point	267.6 °C at 760 mmHg; 192-194 °C at 100 mmHg	[4][6][7]
Density	0.994 g/mL at 25 °C	[6][7]
Refractive Index (n <sub>20/D</sub> )	1.430	[4][6][7]
Solubility	Soluble in organic solvents; slightly soluble in water	[1][6]
Flash Point	>110 °C (>230 °F)	[4][6]

## Experimental Protocol: Synthesis of Diethyl Pimelate via Fischer Esterification

The most common method for synthesizing **Diethyl pimelate** is the Fischer esterification of pimelic acid with ethanol using an acid catalyst.<sup>[2]</sup> The following is a detailed protocol representative of this process.

#### Materials:

- Pimelic acid
- Absolute ethanol
- Concentrated sulfuric acid (or other suitable acid catalyst like p-toluenesulfonic acid)
- Sodium bicarbonate (saturated solution)
- Brine (saturated sodium chloride solution)
- Anhydrous sodium sulfate (or magnesium sulfate)
- Diethyl ether (or other suitable extraction solvent)
- Toluene (optional, for azeotropic removal of water)

#### Equipment:

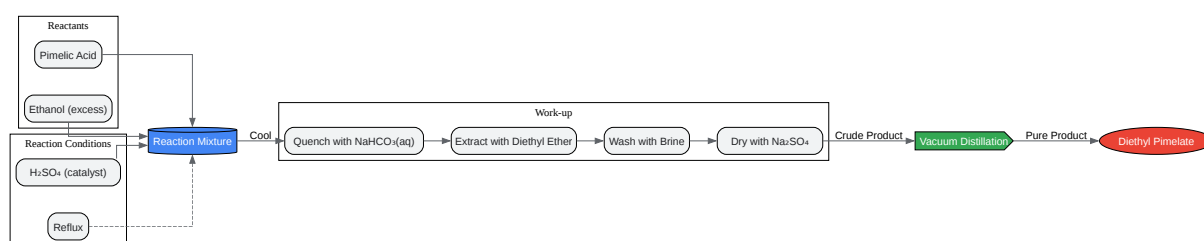
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Magnetic stirrer and stir bar
- Separatory funnel
- Distillation apparatus (for purification)
- Dean-Stark trap (optional)

#### Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine pimelic acid and an excess of absolute ethanol. A common molar ratio is 1:10 (pimelic acid to ethanol) to drive the equilibrium towards the product.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirred mixture. Typically, this is about 1-3% of the total reaction volume.
- **Reflux:** Heat the reaction mixture to reflux using a heating mantle or oil bath.<sup>[8]</sup> The reaction is typically refluxed for several hours (e.g., 4-16 hours) to ensure completion.<sup>[9]</sup> The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:**
  - After the reaction is complete, allow the mixture to cool to room temperature.
  - If a large excess of ethanol was used, it can be removed under reduced pressure using a rotary evaporator.
  - Transfer the residue to a separatory funnel containing water or a dilute sodium bicarbonate solution.
  - Extract the aqueous layer with diethyl ether (or another suitable organic solvent) multiple times.
  - Combine the organic extracts and wash them sequentially with a saturated sodium bicarbonate solution (to neutralize the acid catalyst), water, and finally brine.<sup>[10]</sup>
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and remove the solvent under reduced pressure to yield the crude **Diethyl pimelate**.
- **Purification:** The crude product can be purified by vacuum distillation to obtain the final, pure **Diethyl pimelate**.<sup>[11]</sup>

## Visualizations

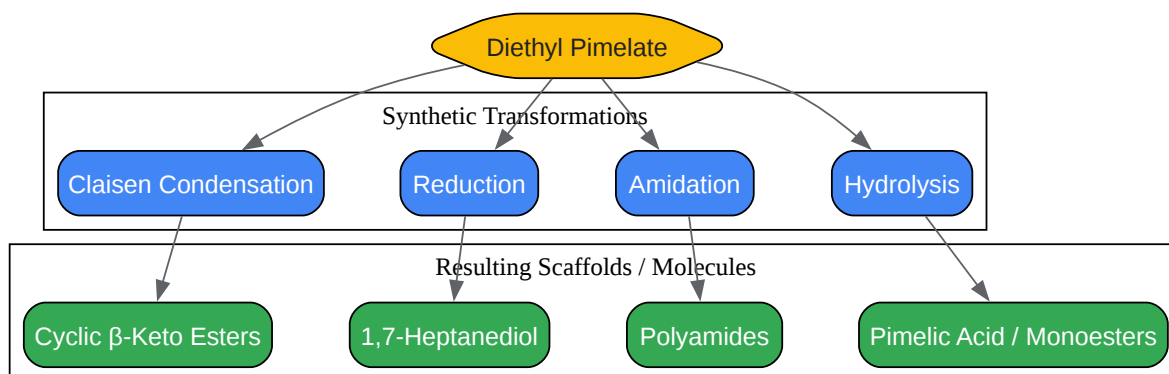
# Fischer Esterification Workflow for Diethyl Pimelate Synthesis



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis of **Diethyl pimelate** via Fischer esterification.

## Diethyl Pimelate as a Precursor in Organic Synthesis



[Click to download full resolution via product page](#)

Caption: Role of **Diethyl pimelate** as a versatile synthetic intermediate.

## Applications in Research and Development

**Diethyl pimelate** serves as a crucial building block in organic synthesis. Its bifunctional nature, with two ester groups, allows for a variety of chemical transformations. It is a precursor in the synthesis of more complex molecules, including macrocyclic compounds and polymers.<sup>[12][13][14][15][16]</sup> While direct biological activities such as antimicrobial and antioxidant properties have been suggested, its primary role in a drug development context is as a versatile intermediate for the synthesis of active pharmaceutical ingredients.<sup>[1]</sup> Further research is warranted to explore the direct pharmacological effects of **Diethyl pimelate**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [guidechem.com]
- 2. Diethyl heptanedioate [chembk.com]

- 3. scbt.com [scbt.com]
- 4. Diethyl pimelate | lookchem [lookchem.com]
- 5. diethyl heptanedioate [stenutz.eu]
- 6. Diethyl pimelate Eight Chongqing Chemdad Co. , Ltd [chemdad.com]
- 7. 2050-20-6 CAS MSDS (Diethyl pimelate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 8. Page loading... [guidechem.com]
- 9. benchchem.com [benchchem.com]
- 10. cerritos.edu [cerritos.edu]
- 11. Organic Syntheses Procedure [orgsyn.org]
- 12. researchgate.net [researchgate.net]
- 13. Synthesis and direct assay of large macrocycle diversities by combinatorial late-stage modification at picomole scale - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]
- 15. researchgate.net [researchgate.net]
- 16. 13. Macrocyclic compounds. Part I. Synthesis of macrocyclic polyynes: conformational effects in ring formation and in physical properties - Journal of the Chemical Society (Resumed) (RSC Publishing) [pubs.rsc.org]
- To cite this document: BenchChem. [Synonyms and alternative names for Diethyl pimelate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583745#synonyms-and-alternative-names-for-diethyl-pimelate]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)